

3,6-Dimethylpicolinic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3,6-Dimethylpicolinic acid

Cat. No.: B1317136

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An In-depth Technical Guide to 3,6-Dimethylpicolinic Acid

Introduction

3,6-Dimethylpicolinic acid, a substituted derivative of picolinic acid, belongs to the pyridine carboxylic acid family of heterocyclic compounds. These compounds are of significant interest to researchers and drug development professionals due to their versatile roles as chemical building blocks, ligands in coordination chemistry, and scaffolds for biologically active molecules. Picolinic acid and its derivatives are known to exhibit a range of biological activities, including herbicidal and antifungal properties.^{[1][2]} This document provides a comprehensive technical overview of **3,6-Dimethylpicolinic acid**, covering its chemical identity, physicochemical properties, potential synthetic routes, and analytical methods.

Chemical Structure and IUPAC Name

The formal IUPAC name for **3,6-Dimethylpicolinic acid** is 3,6-Dimethylpyridine-2-carboxylic acid. Its structure consists of a pyridine ring substituted with a carboxylic acid group at the 2-position and methyl groups at the 3- and 6-positions.

Caption: Chemical structure of 3,6-Dimethylpyridine-2-carboxylic acid.

Table 1: Chemical Identifiers for **3,6-Dimethylpicolinic Acid**

Identifier	Value
IUPAC Name	3,6-Dimethylpyridine-2-carboxylic acid
Synonyms	3,6-Dimethylpicolinic acid
CAS Number	83282-46-6 [3]
Molecular Formula	C ₈ H ₉ NO ₂ [3]
Molecular Weight	151.16 g/mol [4]

Physicochemical and Toxicological Properties

Experimental physicochemical data for **3,6-Dimethylpicolinic acid** is not extensively reported in public literature. The information available is primarily from safety data sheets provided by chemical suppliers.

Table 2: Physicochemical and Safety Data

Property	Value	Reference
Appearance	Solid (Form not specified)	[4]
Purity	≥96%	[3]
Storage Temperature	2-8°C, Sealed in dry environment	[4]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[4]
Precautionary Statements	P261 (Avoid breathing dust), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	[4]

Note: The toxicological properties have not been thoroughly investigated.[\[4\]](#)

Experimental Protocols

Proposed Synthesis of 3,6-Dimethylpicolinic Acid

A common and effective method for the synthesis of pyridine carboxylic acids is the oxidation of the corresponding alkylpyridines. For instance, dipicolinic acid (pyridine-2,6-dicarboxylic acid) can be synthesized with high yields by the oxidation of 2,6-dimethylpyridine (2,6-lutidine).[\[5\]](#) A similar approach can be adapted for the synthesis of **3,6-Dimethylpicolinic acid** from 3,6-dimethylpyridine.

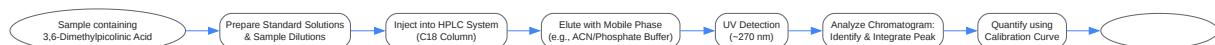
Protocol: Oxidation of 3,6-Dimethylpyridine

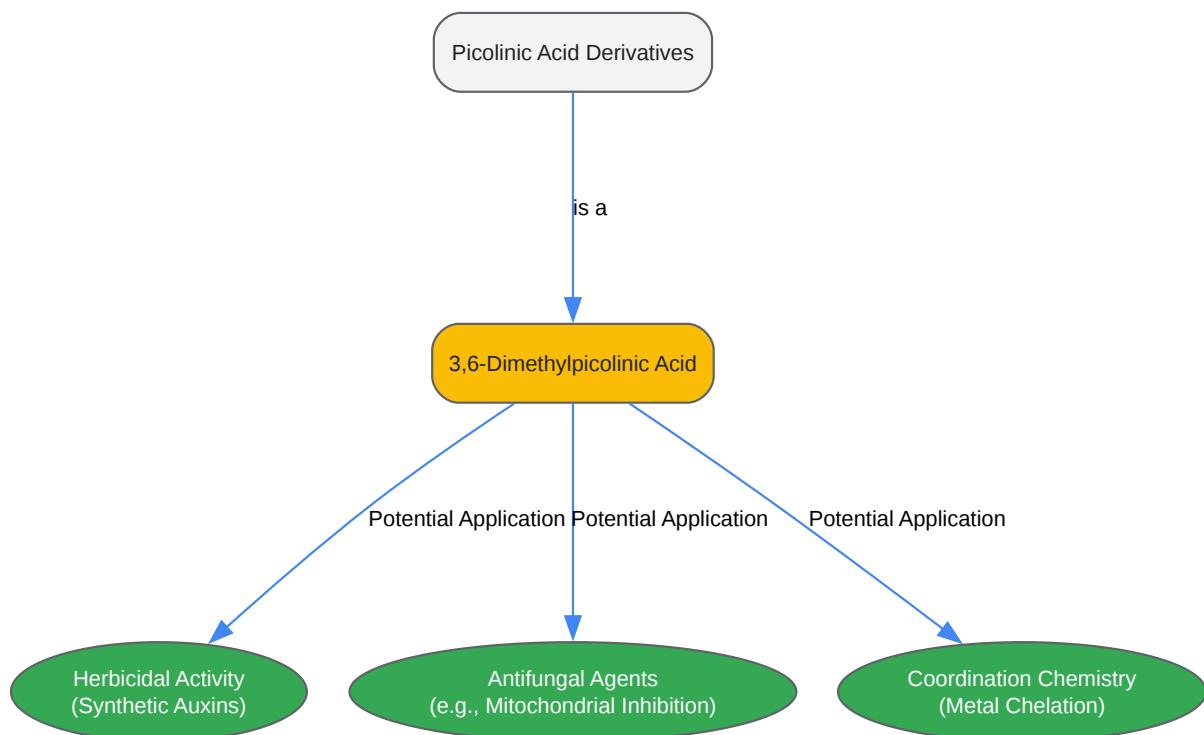
- Reaction Setup: In a multi-necked round-bottom flask equipped with a mechanical stirrer, a thermometer, and a dropping funnel, add 3,6-dimethylpyridine to a solution of concentrated

sulfuric acid while cooling in an ice bath to control the initial exothermic reaction.

- Oxidant Addition: Prepare a solution of a strong oxidizing agent, such as sodium dichromate in water. Add this solution dropwise to the stirred pyridine-acid mixture. The temperature should be carefully maintained between 70-115°C.
- Reaction Monitoring: The reaction is typically continued for several hours at the elevated temperature. Progress can be monitored by techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up and Isolation: After the reaction is complete, cool the mixture to room temperature. Carefully neutralize the mixture with a suitable base (e.g., sodium hydroxide or sodium carbonate solution) to a pH of approximately 3.
- Purification: The precipitated solid product can be collected by filtration, washed with cold water, and then purified by recrystallization from a suitable solvent system, such as an ethanol-water mixture, to yield pure **3,6-Dimethylpicolinic acid**.





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